

boiling point and density of 2,2,4-Trimethylheptane

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Compound of Interest

Compound Name: 2,2,4-Trimethylheptane

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An In-depth Technical Guide on the Physicochemical Properties of **2,2,4-Trimethylheptane**

This technical guide provides a comprehensive overview of the boiling point and density of **2,2,4-trimethylheptane**, targeted at researchers, scientists, and drug development professionals. This document outlines its key physical properties, detailed experimental protocols for their determination, and the underlying principles governing these characteristics.

Physicochemical Data of 2,2,4-Trimethylheptane

2,2,4-Trimethylheptane is a branched alkane with the chemical formula $C_{10}H_{22}$.^{[1][2]} Its physical properties are crucial for various applications, including its use as a component in jet fuel and as a calibration standard in analytical chemistry.^[1]

Table 1: Physical and Chemical Properties of **2,2,4-Trimethylheptane**

Property	Value	Source
Molecular Formula	C10H22	[1] [2] [3]
Molecular Weight	142.28 g/mol	[1] [3] [4]
Boiling Point	148.15 °C to 148.31 °C	[1] [3] [5]
Density	0.7275 g/cm ³ at 20 °C	[1] [3]
CAS Registry Number	14720-74-2	[3] [5]
Canonical SMILES	<chem>CCCC(C)CC(C)(C)C</chem>	[3]
InChIKey	IIYGOARYARWJBO- UHFFFAOYSA-N	[3]

Experimental Protocols

Accurate determination of boiling point and density is fundamental in chemical research. The following sections detail standardized methodologies for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For pure compounds, the boiling point is a characteristic physical property.[\[6\]](#)[\[7\]](#)

Methodology: Capillary Method (Thiele Tube)

This method is suitable for small sample volumes (less than 0.5 mL).[\[8\]](#)

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)

- Rubber band
- Heat source (e.g., Bunsen burner)
- Heating oil (mineral oil)

Procedure:

- Fill the Thiele tube with heating oil to a level above the side arm.
- Add about 0.5 mL of **2,2,4-trimethylheptane** to the small test tube.
- Place the capillary tube, open end down, into the test tube containing the sample.^[8]
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.^[8]
- Insert the thermometer assembly into the Thiele tube, with the oil level partially immersing the test tube.
- Gently heat the side arm of the Thiele tube.^[8] Convection will circulate the oil, ensuring uniform heating.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.^[8]
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.^[7]
- Record the temperature. For accuracy, repeat the determination.

Determination of Density

Density is the mass of a substance per unit volume. It is an intrinsic property that can aid in substance identification.

Methodology: Mass and Volume Measurement

This is a straightforward method for determining the density of a liquid.^[9]^[10]

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer (for higher accuracy)
- Thermometer

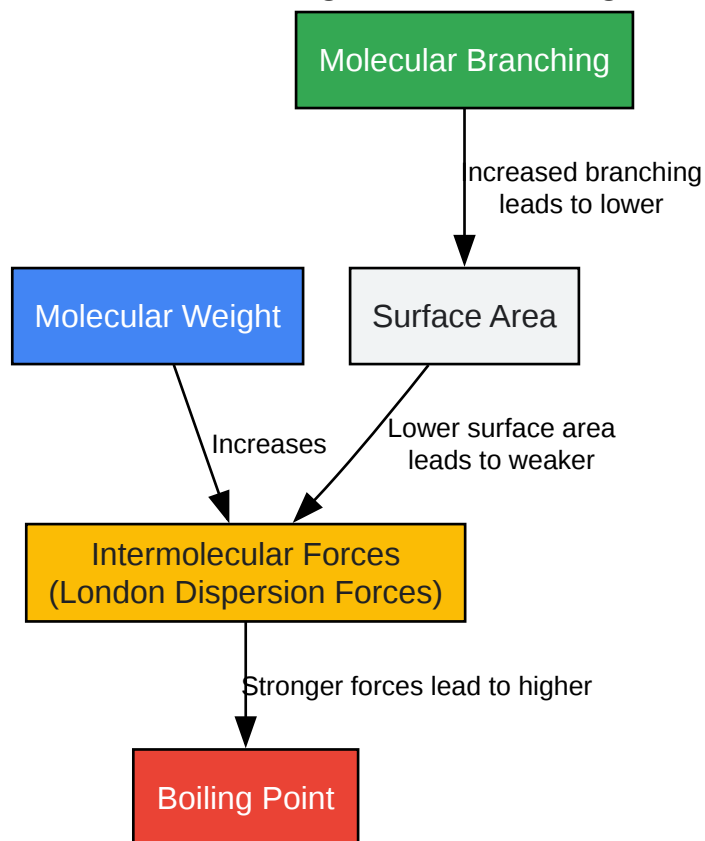
Procedure:

- Measure and record the mass of a clean, dry graduated cylinder (or pycnometer).^[9]
- Add a known volume of **2,2,4-trimethylheptane** to the graduated cylinder. Record the volume accurately, reading from the bottom of the meniscus.^[9] For high precision, a pycnometer of a known volume should be used.
- Measure and record the combined mass of the graduated cylinder and the liquid.^[9]
- Measure and record the temperature of the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.^[9]
- For improved accuracy, perform the measurement multiple times and calculate the average density.^[10]

Visualizations

The following diagrams illustrate the relationships between molecular properties and the experimental workflow for determining the boiling point.

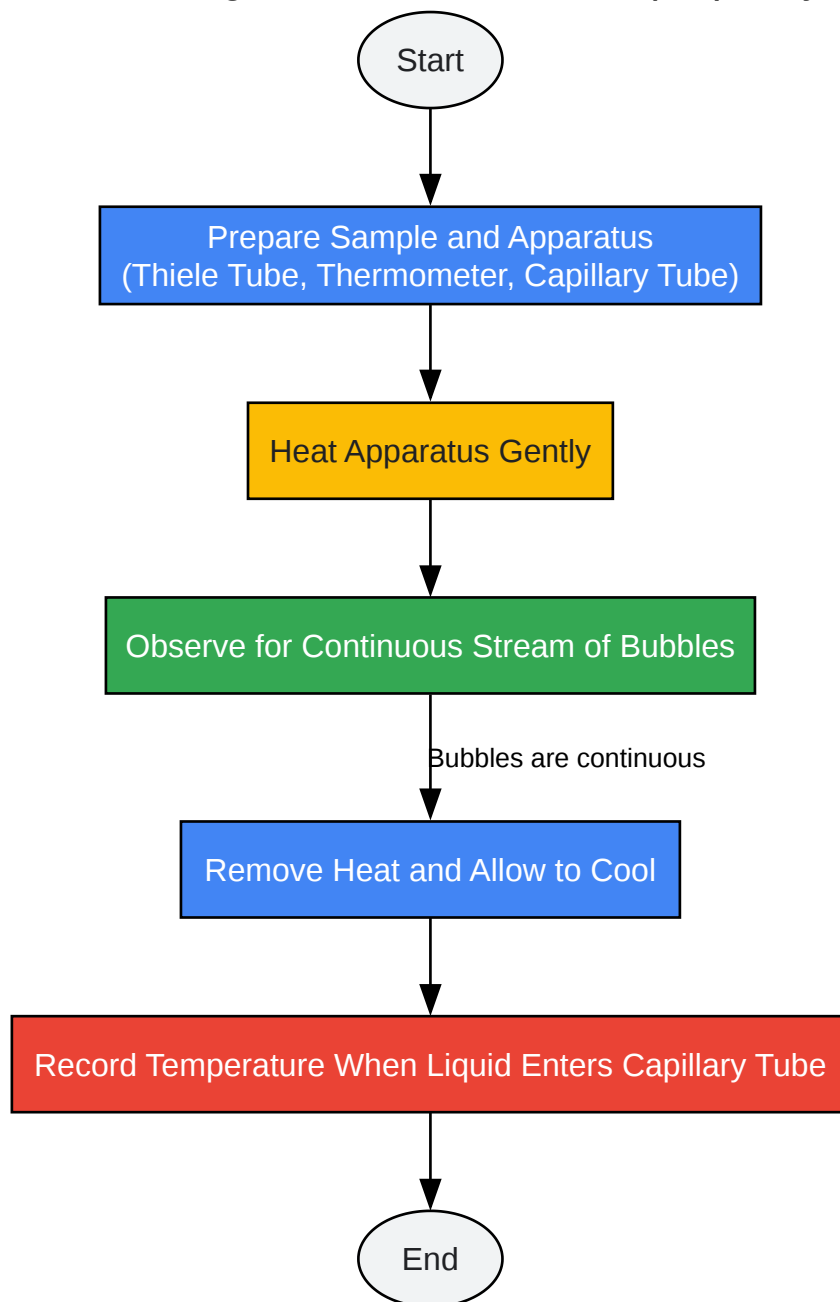
Factors Influencing Alkane Boiling Point



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Caption: Logical relationship of factors affecting the boiling point of alkanes.

Workflow for Boiling Point Determination (Capillary Method)



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Caption: Experimental workflow for determining boiling point via the capillary method.

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